

A Technical Guide to High-Purity Tripentadecanoin-d5 for Research Applications

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Compound of Interest

Compound Name: Tripentadecanoin-d5

Cat. No.: B12309127

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the commercial suppliers, technical specifications, and experimental applications of high-purity **Tripentadecanoin-d5**. This deuterated triglyceride is a critical tool for researchers in various fields, serving as an internal standard for quantitative mass spectrometry and as a metabolic tracer in lipidomic studies.

Commercial Suppliers and Product Specifications

High-purity **Tripentadecanoin-d5** is available from several reputable suppliers specializing in research chemicals and stable isotope-labeled compounds. The following table summarizes the offerings from prominent vendors to facilitate comparison and procurement.

Supplier	Product Name	Catalog Number	Purity	Available Quantities
MedChemExpress	Tripentadecanoin-d5	HY-146737S	Not explicitly stated	5 mg
LGC Standards	Tripentadecanoin-d5	TRC-T808402-10MG	Not explicitly stated	2.5 mg, 5 mg, 10 mg
Fisher Scientific	Glyceryl-d5 Tripentadecanoin	CDN Isotopes D-7945	98 atom % D, min 98% Chemical Purity	0.5 g
Mithridion	Tripentadecanoin-d5 2,5mg	rw2-trc-t808402-2-5mg	Not explicitly stated	2.5 mg

Note: Purity specifications can vary between lots. It is highly recommended to request a certificate of analysis (CoA) from the supplier for detailed information on the specific batch.

Applications in Research and Drug Development

Tripentadecanoin-d5 is primarily utilized in two key research applications:

- **Internal Standard in Quantitative Analysis:** Due to its chemical similarity to endogenous triglycerides, **Tripentadecanoin-d5** is an ideal internal standard for liquid chromatography-mass spectrometry (LC-MS) and gas chromatography-mass spectrometry (GC-MS) based lipidomics.[1] Its five deuterium atoms provide a distinct mass shift, allowing for accurate quantification of triglycerides and other lipid species in complex biological matrices by correcting for variations in sample preparation and instrument response.[2]
- **Metabolic Tracer:** In metabolic studies, **Tripentadecanoin-d5** can be introduced into biological systems to trace the absorption, distribution, metabolism, and excretion of dietary triglycerides.[3] By tracking the deuterated label, researchers can elucidate the pathways of lipid metabolism and the kinetics of triglyceride turnover in vivo.[4][5]

Experimental Protocols

While specific protocols should be optimized for individual experimental needs, the following provides a general framework for the use of **Tripentadecanoin-d5** as an internal standard and a metabolic tracer.

Protocol 1: Use of Tripentadecanoin-d5 as an Internal Standard for Lipid Quantification

This protocol outlines the general steps for using **Tripentadecanoin-d5** as an internal standard for the quantification of triglycerides in a biological sample (e.g., plasma, cell lysate) by LC-MS.

1. Preparation of Internal Standard Stock Solution:

- Accurately weigh a known amount of high-purity **Tripentadecanoin-d5**.
- Dissolve it in an appropriate organic solvent (e.g., chloroform/methanol mixture) to a final concentration of 1 mg/mL.
- Store the stock solution at -20°C.

2. Sample Preparation:

- Thaw the biological samples on ice.
- To a known volume or weight of the sample, add a precise amount of the **Tripentadecanoin-d5** internal standard working solution. The amount should be chosen to be within the linear range of the instrument's detector.
- Perform lipid extraction using a standard method, such as the Folch or Bligh-Dyer method.

3. LC-MS Analysis:

- Reconstitute the dried lipid extract in the initial mobile phase.
- Inject an aliquot of the sample onto an appropriate LC column (e.g., C18) for separation of lipid species.
- The mass spectrometer should be operated in a mode that allows for the detection of both the target analytes and the deuterated internal standard (e.g., selected reaction monitoring, SRM, or multiple reaction monitoring, MRM).

4. Data Analysis:

- Quantify the target triglycerides by calculating the ratio of the peak area of the analyte to the peak area of the **Tripentadecanoin-d5** internal standard.

- Generate a calibration curve using known concentrations of the non-labeled triglyceride standards spiked with the same amount of internal standard.

Protocol 2: In Vivo Metabolic Tracer Study

This protocol provides a general outline for an in vivo study in an animal model to trace the metabolism of dietary triglycerides using **Tripentadecanoin-d5**.

1. Animal Acclimation and Diet:

- Acclimate the animals to the housing conditions and a control diet for a specified period.

2. Tracer Administration:

- Prepare a lipid emulsion containing a known amount of **Tripentadecanoin-d5**.
- Administer the emulsion to the animals via oral gavage.

3. Sample Collection:

- Collect blood and tissue samples at various time points post-administration.

4. Lipid Extraction and Analysis:

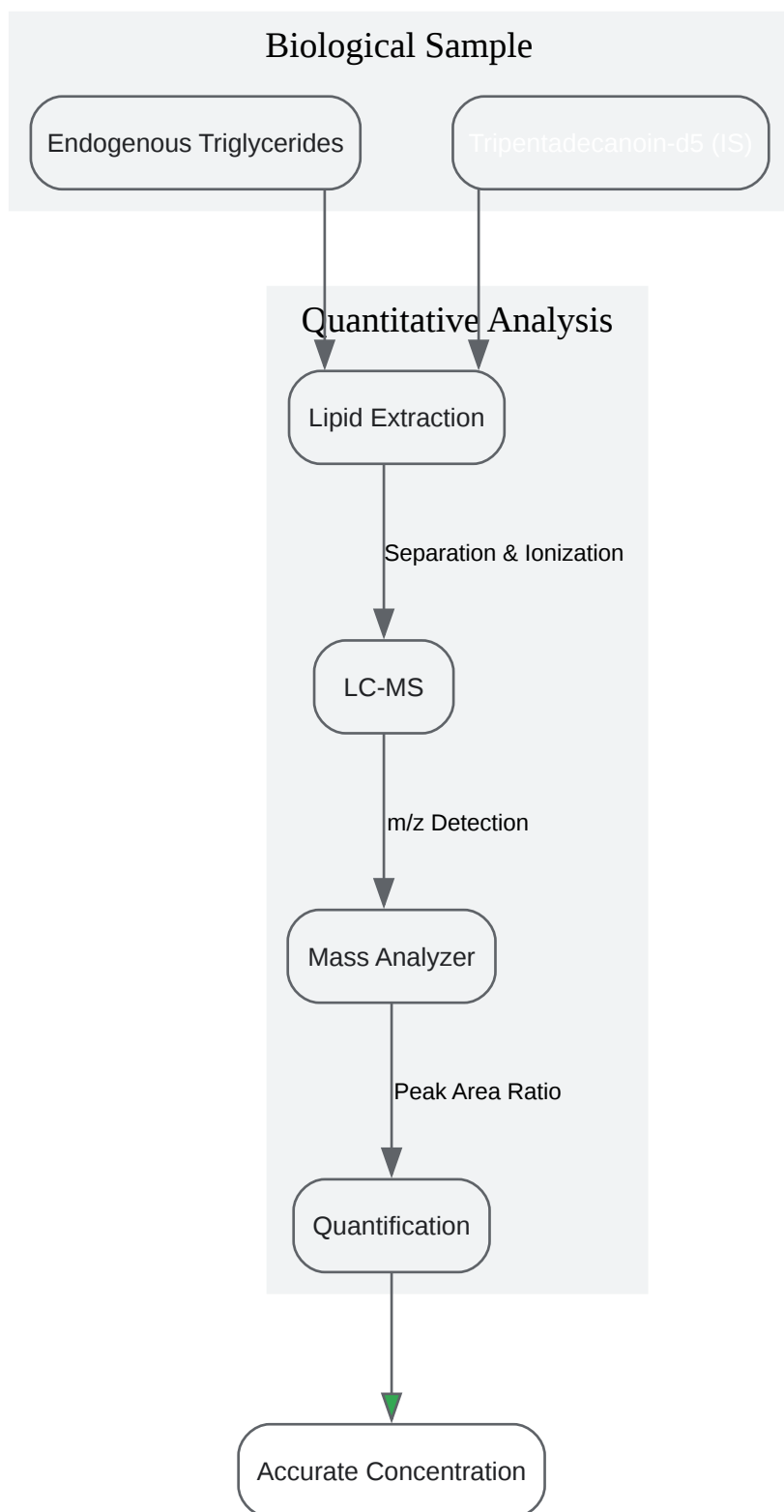
- Extract total lipids from the collected samples as described in Protocol 1.
- Analyze the lipid extracts by LC-MS or GC-MS to identify and quantify the deuterated triglyceride and its metabolic products.

5. Data Interpretation:

- Determine the rate of appearance and clearance of the deuterated label in different lipid pools and tissues to understand the dynamics of triglyceride metabolism.

Visualizing Workflows and Pathways

The following diagrams, generated using the DOT language, illustrate key processes involving **Tripentadecanoin-d5**.



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